

The Red-CLA Probe: A Technical Guide to Studying Cellular Oxidative Stress

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Compound of Interest

Compound Name: Red-CLA

Cat. No.: B3030312

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This in-depth technical guide provides a comprehensive overview of the **Red-CLA** chemiluminescent probe for the detection and quantification of superoxide ($O_2^{\bullet-}$), a key reactive oxygen species (ROS) implicated in cellular oxidative stress. This document details the probe's mechanism of action, presents available quantitative data, and offers generalized experimental protocols. Additionally, it provides visualizations of the probe's function and its potential application in relevant signaling pathways.

Introduction to Red-CLA

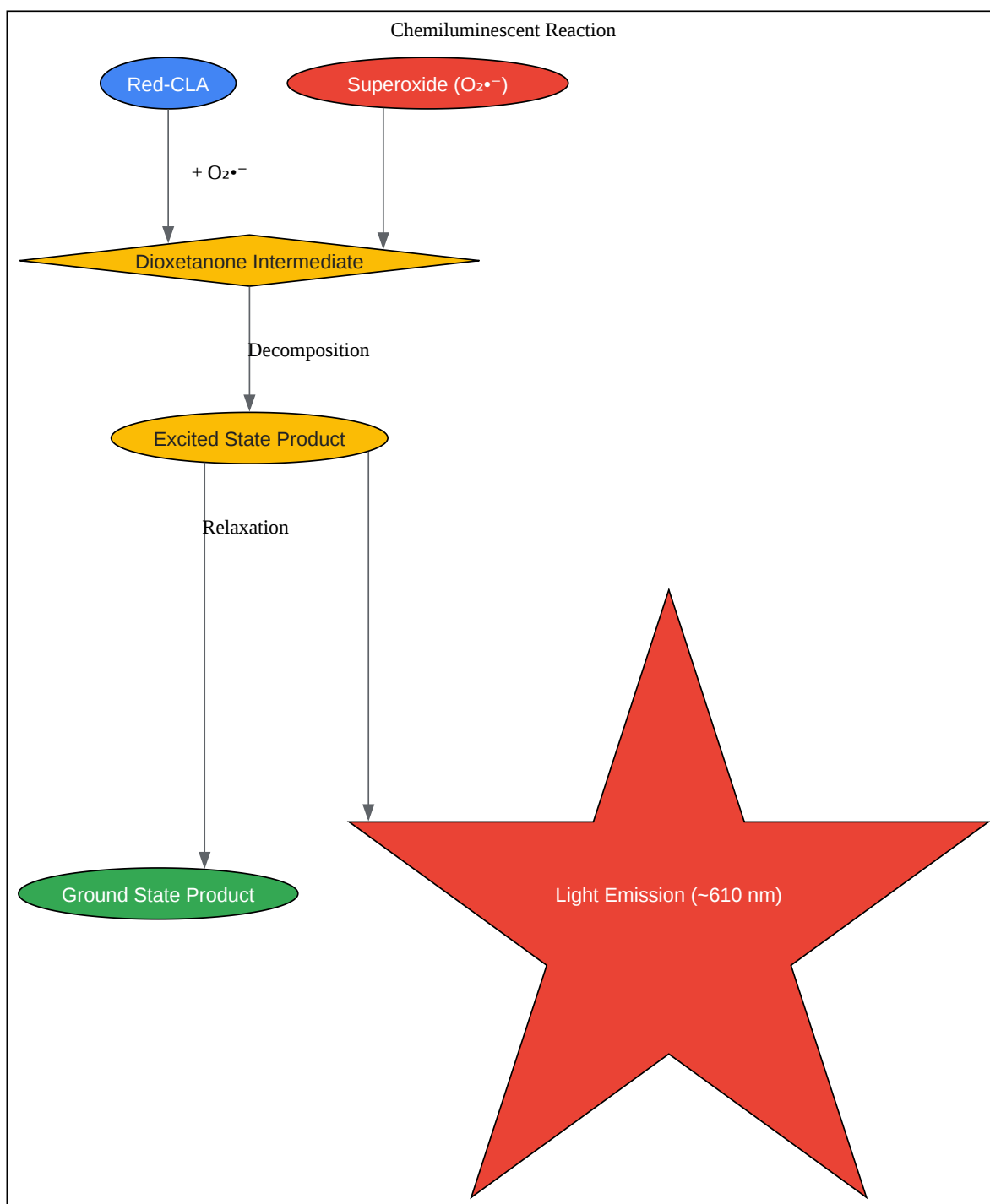
Red-CLA is a chemiluminescent probe designed for the sensitive detection of superoxide radicals. Derived from coelenterazine, **Red-CLA** offers a long-wavelength emission at approximately 610 nm upon reaction with $O_2^{\bullet-}$, which minimizes interference from autofluorescence in biological samples.^[1] Its high signal-to-noise ratio and specificity for superoxide make it a valuable tool for studying oxidative stress in various cellular models.

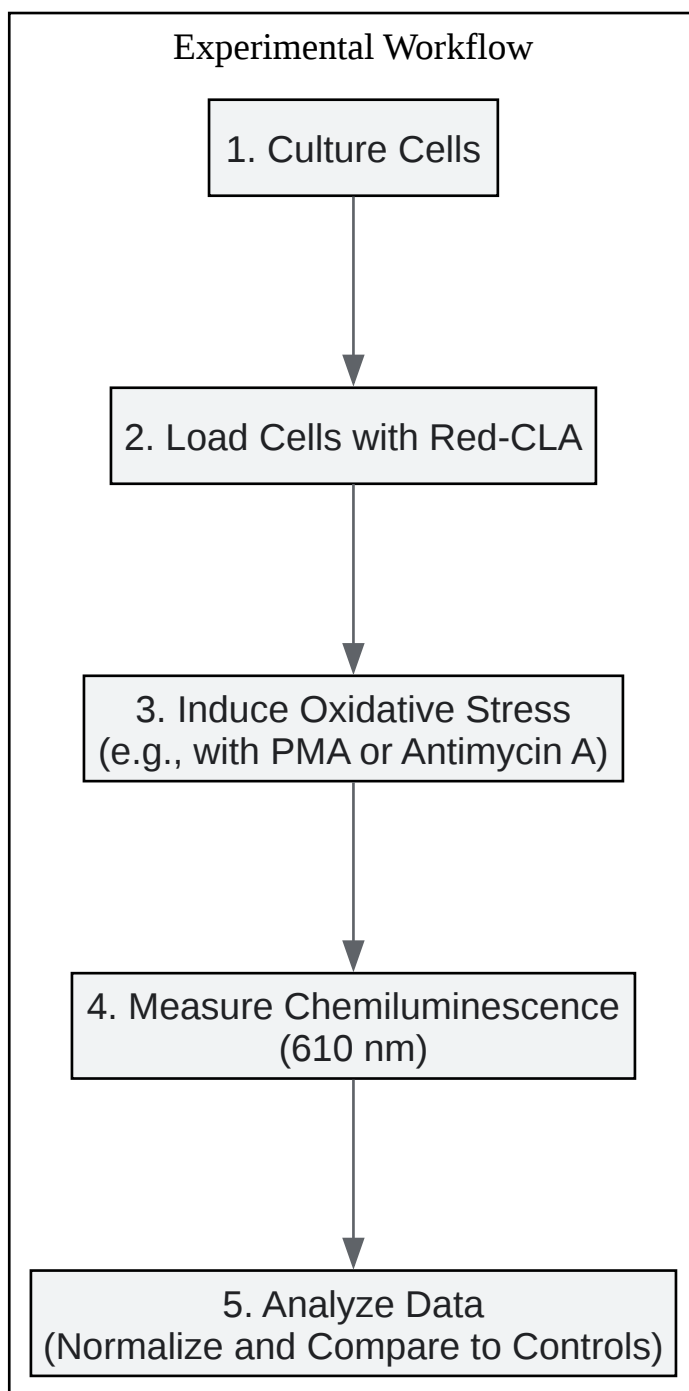
Chemical and Physical Properties of **Red-CLA**

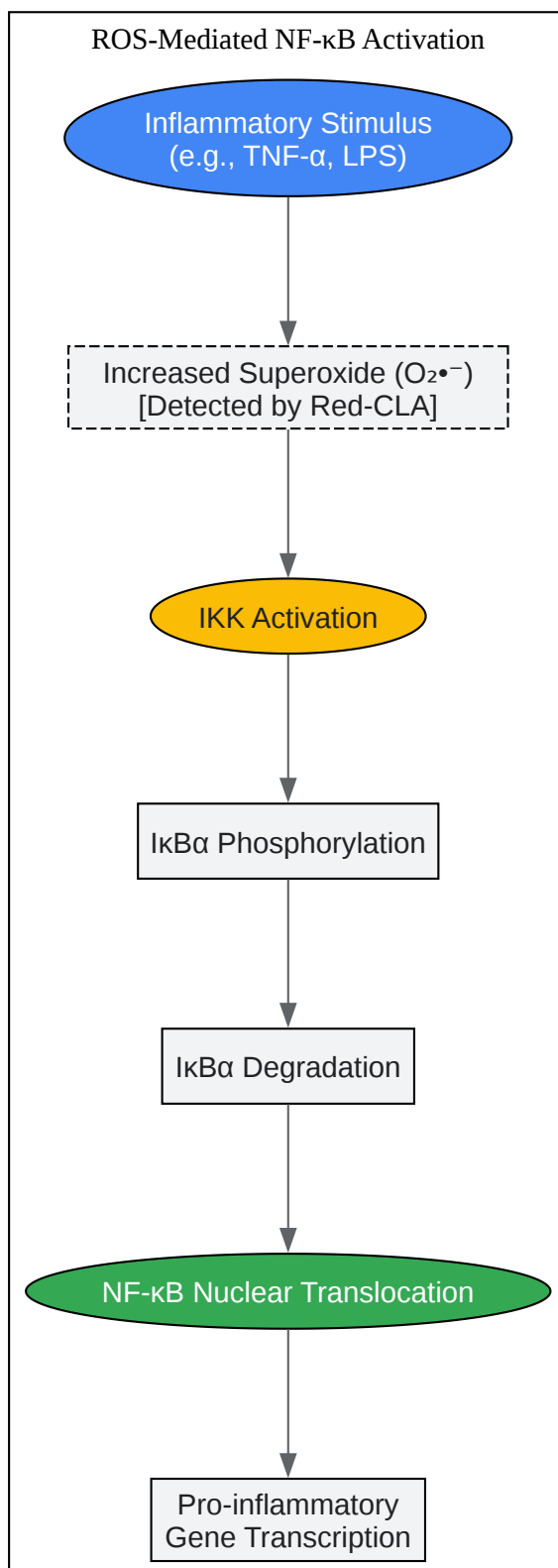
Property	Value
Chemical Formula	C ₅₀ H ₅₁ N ₇ O ₉ S ₂
IUPAC Name	4-[2-[4-[4-(3-hydroxy-2-methylimidazo[1,2-a]pyrazin-6-yl)phenoxy]butanoylamino]ethylsulfamoyl]-2-(3-oxa-23-aza-9-azoniaheptacyclo[17.7.1.1.1 ⁵ , ⁹ .0 ² , ¹⁷ .0 ⁴ , ¹⁵ .0 ²³ , ²⁷ .0 ¹³ , ²⁸]octacos-1(27),2(17),4,9(28),13,15,18-heptaen-16-yl)benzenesulfonate
Molar Mass	958.1 g/mol
Appearance	Gray to dark purple to black powder/crystal
Chemiluminescence Emission Max	~610 nm ^[1]

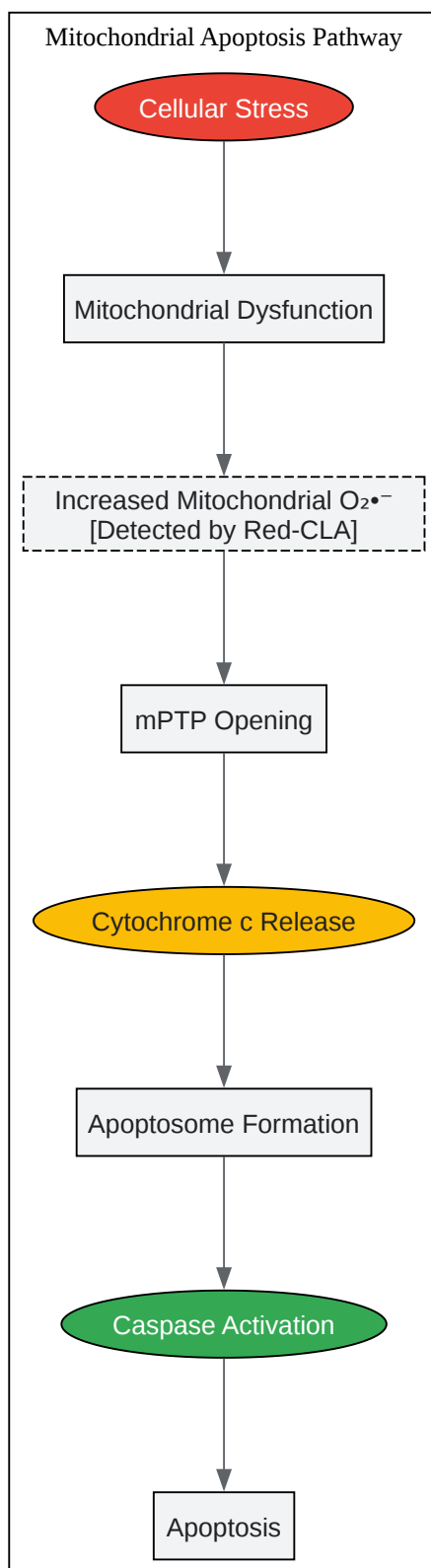
Mechanism of Action

The chemiluminescence of **Red-CLA** is triggered by its specific reaction with superoxide anions. This reaction leads to the formation of an unstable dioxetanone intermediate. The subsequent decomposition of this intermediate results in an electronically excited product that, upon relaxation to its ground state, emits light in the red region of the spectrum.









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References

- 1. Chemical Probes for Redox Signaling and Oxidative Stress - PMC [pmc.ncbi.nlm.nih.gov]
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